

# icosyl acetate chemical structure and formula

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An In-depth Technical Guide to Icosyl Acetate

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical and physical properties of **icosyl acetate**, including its structure, formula, and relevant experimental data.

#### **Chemical Structure and Formula**

**Icosyl acetate**, also known as e**icosyl acetate**, is the acetate ester of icosanol (a 20-carbon saturated fatty alcohol).[1] It is classified as a long-chain fatty acid ester. The chemical formula for **icosyl acetate** is C22H44O2.[1][2][3]

The structure consists of a 20-carbon alkyl chain (the icosyl group) linked to an acetate group through an ester bond.[1] This structure imparts significant hydrophobic and lipophilic properties to the molecule.[1]

Below is a diagram representing the chemical structure of icosyl acetate.



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Caption: Chemical structure of **icosyl acetate**.

# **Physicochemical Properties**



A summary of the key physicochemical properties of **icosyl acetate** is presented in the table below. These properties are crucial for understanding its behavior in various experimental and formulation contexts.

Property	Value	Reference
IUPAC Name	icosyl acetate	[2]
Synonyms	Eicosyl acetate, 1-Eicosanol acetate, n-Eicosyl acetate, Arachidyl acetate	[1][2]
CAS Number	822-24-2	[2][3]
Molecular Formula	C22H44O2	[1][2][3]
Molecular Weight	340.58 g/mol	[1][2]
Appearance	White to off-white solid	
Solubility	Insoluble in water	[4]
XLogP3	9.9	[2]

# Experimental Protocols Synthesis of Icosyl Acetate via Fischer Esterification

**Icosyl acetate** is typically synthesized through the Fischer esterification of eicosanol with acetic acid, using an acid catalyst such as sulfuric acid.[1]

#### Reaction:

Laboratory-Scale Protocol:

 Reactant Mixture: Combine eicosanol and acetic acid in a round-bottom flask. An excess of acetic acid can be used to drive the equilibrium towards the product.



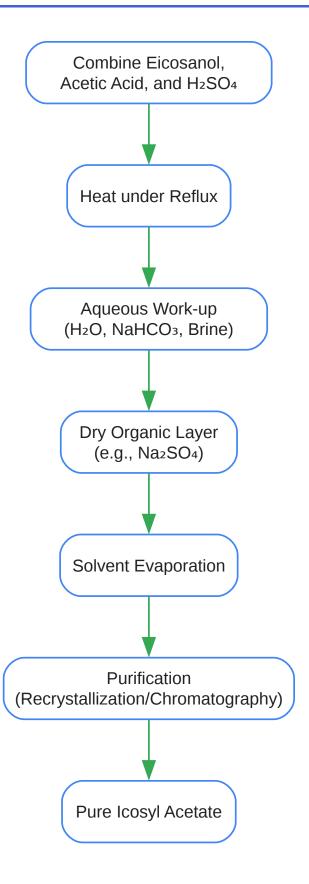




- Catalyst Addition: Carefully add a catalytic amount of concentrated sulfuric acid to the mixture.
- Reflux: Heat the reaction mixture under reflux for several hours. The reaction temperature is typically maintained to ensure a steady reflux.
- Work-up:
  - After cooling, transfer the mixture to a separatory funnel.
  - Wash the organic layer sequentially with water, a dilute sodium bicarbonate solution (to neutralize the excess acid), and finally with brine.
  - Dry the organic layer over an anhydrous drying agent (e.g., sodium sulfate).
  - Remove the solvent under reduced pressure to yield the crude icosyl acetate.
- Purification: The crude product can be further purified by recrystallization or column chromatography.

The following diagram illustrates the general workflow for the synthesis and purification of **icosyl acetate**.





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Caption: General workflow for the synthesis of **icosyl acetate**.



## **Spectroscopic Data**

Spectroscopic analysis is essential for the structural confirmation of **icosyl acetate**.

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

- ¹H NMR: The proton NMR spectrum of **icosyl acetate** is expected to show characteristic signals for the methyl protons of the acetate group as a singlet, the methylene protons adjacent to the ester oxygen as a triplet, a large signal for the methylene protons of the long alkyl chain, and a triplet for the terminal methyl group of the icosyl chain.
- <sup>13</sup>C NMR: The carbon NMR spectrum will show a characteristic peak for the carbonyl carbon
  of the ester, the carbon of the methyl group of the acetate, the carbon of the methylene
  group adjacent to the ester oxygen, and a series of peaks for the carbons in the long alkyl
  chain.

## Infrared (IR) Spectroscopy

The IR spectrum of **icosyl acetate** will exhibit a strong absorption band characteristic of the C=O (carbonyl) stretch of the ester group, typically in the range of 1735-1750 cm<sup>-1</sup>.[5] There will also be C-O stretching bands and the characteristic C-H stretching and bending vibrations of the long alkyl chain.

## **Mass Spectrometry (MS)**

Gas chromatography-mass spectrometry (GC-MS) can be used for the analysis of **icosyl acetate**. The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns of a long-chain acetate ester.

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## References

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